

# CYC116 intraday interday precision data

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Cyc-116

CAS No.: 693228-63-6

Cat. No.: S524692

Get Quote

## CYC116 Characterization Data

The following table consolidates the key technical and biological activity data available for CYC116 from the search results.

Parameter	Value / Description
Molecular Formula & Weight	C <sub>18</sub> H <sub>20</sub> N <sub>6</sub> OS; 368.46 g/mol [1]
CAS No.	693228-63-6 [1]
Solubility (DMSO)	25 mg/mL (67.84 mM) [1]
Primary Targets (Ki)	Aurora A (8.0 nM), Aurora B (9.2 nM), VEGFR2 (44 nM), FLT3 (44 nM) [1]
Secondary Target (Ki)	CDK2/CyclinE (0.39 μM) [1]
In Vitro IC <sub>50</sub> (MV4-11 cells)	34 nM [1]
In Vivo Efficacy (NCI-H460 xenograft)	Tumor growth delay of 2.3 and 5.8 days at 75 and 100 mg/kg (oral, 5 days) [1]

## Experimental Protocols from Literature

While precision data is unavailable, these detailed methodologies from recent studies can serve as a reference for your own assay development and validation.

### Cell-Based Anti-Proliferative Assay (from [1])

This standard MTT protocol is used to determine the  $IC_{50}$  of CYC116.

- **Cell Lines:** HeLa, MCF7, MV4-11, A2780, and others.
- **Procedure:**
  - Seed cells into 96-well plates and incubate overnight.
  - Add a 3-fold dilution series of CYC116 (prepared in DMSO) to the cells in triplicate. Final concentrations typically range from 0 to 10  $\mu$ M.
  - Incubate for 72 or 96 hours at 37°C.
  - Remove medium, wash with PBS, and add MTT solution (5 mg/mL).
  - Incubate for 4 hours in the dark.
  - Remove MTT, wash cells, and solubilize the formazan dye with DMSO.
  - Measure absorbance at 540 nm and calculate  $IC_{50}$  values using curve-fitting software.

### hPSC-CM Maturation Assay (from [2])

This protocol outlines the use of CYC116 to promote the maturation of stem cell-derived cardiomyocytes.

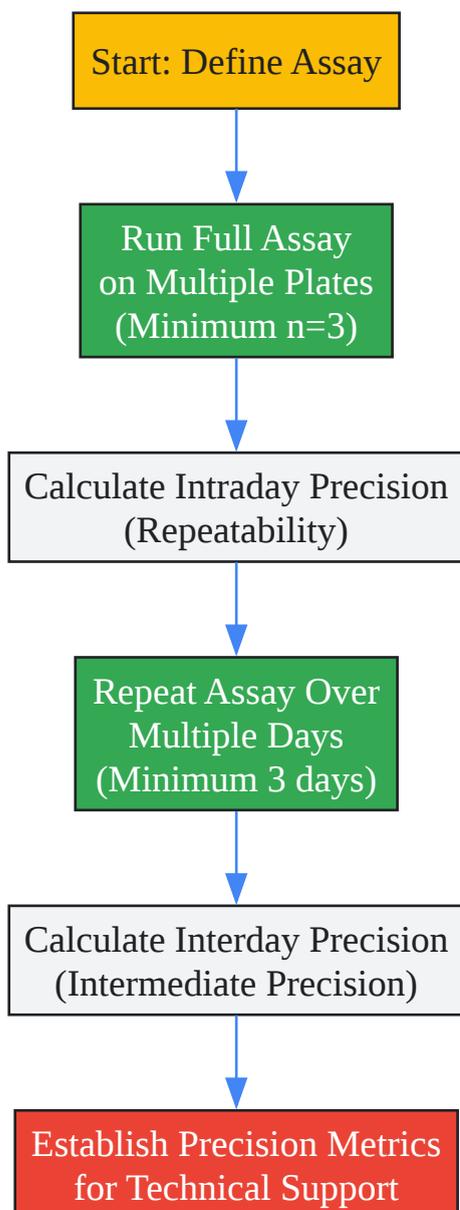
- **Cell Lines:** Human embryonic stem cells (H1, H9) and induced pluripotent stem cells (UC013).
- **Differentiation & Treatment:**
  - Differentiate hPSCs into cardiomyocytes using a defined protocol with CHIR99021 and IWR-1.
  - On Day 12, dissociate the resulting cardiomyocytes and re-plate them.
  - After 48 hours, add CYC116 to the maintenance medium.
  - Refresh the medium and compounds every other day.
- **Assessment of Maturation:** Maturation is evaluated through:
  - **Gene Expression:** qRT-PCR for cardiac function genes.
  - **Sarcomere Structure:** Immunofluorescent staining for  $\alpha$ -Actinin or cTnt, analyzing sarcomere length and organization.
  - **Mitochondrial Content:** Measurement of mtDNA via qPCR.
  - **Physiological Function:** Various functional assays.

## How to Establish Precision Data for Your Assays

Since direct data is unavailable, your technical support center should guide users on how to generate and calculate intraday and interday precision for their CYC116 experiments.

### Workflow for Determining Assay Precision

The following diagram illustrates the key steps in establishing precision metrics for an assay involving CYC116.



Click to download full resolution via product page

## Key Calculations

- **Intraday Precision (Repeatability):** Assesses variability under the same operating conditions over a short time.
  - **How to calculate:** Measure multiple replicates ( $n \geq 3$ ) of the same sample (e.g., a control with CYC116 at its  $IC_{50}$ ) within a single assay run. Calculate the **Coefficient of Variation (CV%)**:  $(\text{Standard Deviation} / \text{Mean}) \times 100$ .
- **Interday Precision (Intermediate Precision):** Assesses variability between different days, different analysts, or different equipment.
  - **How to calculate:** Repeat the entire assay on at least three separate days. Calculate the CV% across the results (e.g., mean  $IC_{50}$  values or control responses) from all days.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. CYC116 Datasheet [selleckchem.com]
2. The Aurora Kinase Inhibitor CYC116 Promotes the Maturation ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [CYC116 intraday interday precision data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b524692#cyc116-intraday-interday-precision-data>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)